

Essential Safety and Logistical Information for Handling DL-Glutamic acid-d5

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Compound of Interest

Compound Name: DL-Glutamic acid-d5

Cat. No.: B570452

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **DL-Glutamic acid-d5**, a stable isotope-labeled compound.

Personal Protective Equipment (PPE)

When handling **DL-Glutamic acid-d5**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure laboratory safety. The following personal protective equipment is recommended.

Eye and Face Protection:

- **Safety Glasses:** At a minimum, safety glasses with side shields meeting ANSI Z87.1 or equivalent standards should be worn to protect against flying particles.[\[1\]](#)
- **Chemical Splash Goggles:** If there is a risk of splashing, chemical splash goggles that provide a seal around the eyes are required.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Face Shield:** For procedures with a significant splash hazard, a face shield should be worn in addition to safety glasses or goggles.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Skin Protection:

- Lab Coat: A standard laboratory coat should be worn to protect skin and clothing from potential contamination.[1][2][3]
- Gloves: Disposable nitrile gloves are recommended for incidental contact.[1][4] If prolonged or direct contact is anticipated, consider double-gloving or using gloves with a higher level of chemical resistance.[1][5] Always inspect gloves for damage before use and change them immediately if contaminated.[4]
- Full-Coverage Clothing: Long pants and closed-toe shoes are mandatory to protect the lower body and feet from spills and other laboratory hazards.[1][2]

Respiratory Protection:

- Under normal laboratory conditions with adequate ventilation, such as in a fume hood, respiratory protection is typically not required.[6]
- If there is a potential for generating dust or aerosols and engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.[4][7]

Operational Plan

A systematic approach to handling **DL-Glutamic acid-d5** from receipt to use will ensure safety and maintain the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- **DL-Glutamic acid-d5** is a stable isotope-labeled compound and is not radioactive; therefore, no special precautions for radioactivity are needed.[8]
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[6][7] Some suppliers recommend freezer storage. [6] Always follow the storage temperature recommendations on the product label or safety data sheet.

2. Handling and Preparation:

- All handling of the solid compound that may generate dust should be conducted in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[7]
- When weighing the compound, use an analytical balance within a ventilated enclosure if possible.
- For preparing solutions, add the solid to the solvent slowly to avoid splashing.

3. Experimental Use:

- Conduct all experimental procedures involving **DL-Glutamic acid-d5** in a designated and well-ventilated laboratory area.
- Ensure that all equipment is clean and appropriate for the intended use.

Disposal Plan

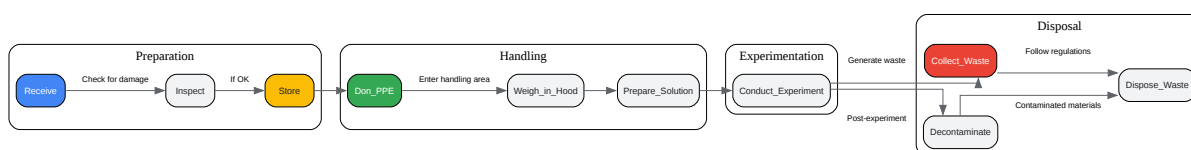
Proper disposal of **DL-Glutamic acid-d5** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Unused **DL-Glutamic acid-d5** should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain unless specifically permitted by your institution's environmental health and safety office.[9]
- **Empty Containers:** Empty containers should be rinsed thoroughly with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste. Once decontaminated, the container can be disposed of as regular laboratory waste or recycled, depending on institutional policies.
- **Contaminated Materials:** Any materials, such as gloves, wipes, or pipette tips, that come into contact with **DL-Glutamic acid-d5** should be collected in a designated, labeled waste container and disposed of as chemical waste.

Quantitative Data Summary

Property	Value	Source
Appearance	White Powder/Solid	[10]
Melting Point	194 °C / 381.2 °F	[10]
Odor	Odorless	[10]
Hazards	Potential skin, eye, and respiratory irritant	
Storage Temperature	Cool, dry place; Freezer storage may be recommended	[6][11][12]

Experimental Workflow



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Safe handling workflow for **DL-Glutamic acid-d5**.

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